

solubility of 2-Furancarboxylic acid, anhydride in common solvents

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Furancarboxylic acid, anhydride

Cat. No.: B3054667

[Get Quote](#)

An In-depth Technical Guide to the Solubility of **2-Furancarboxylic Acid, Anhydride** and its Congener, 2-Furancarboxylic Acid

Introduction

2-Furancarboxylic acid, anhydride, a derivative of the bio-based platform chemical 2-furancarboxylic acid (also known as 2-furoic acid), holds interest in the synthesis of novel polymers and fine chemicals.[1] A fundamental understanding of its solubility in various solvents is crucial for its application in reaction chemistry, purification, and material processing. This technical guide provides a comprehensive overview of the available solubility information for **2-furancarboxylic acid, anhydride** and the closely related 2-furancarboxylic acid. It is intended for researchers, scientists, and professionals in drug development and polymer chemistry. While specific quantitative solubility data for **2-furancarboxylic acid, anhydride** is not readily available in the public domain, this guide furnishes key physical properties and outlines standard experimental protocols for solubility determination. Furthermore, detailed solubility data for 2-furancarboxylic acid is presented to serve as a valuable reference.

Physicochemical Properties of 2-Furancarboxylic Acid, Anhydride

While quantitative solubility data is sparse, the known physical and chemical properties of **2-furancarboxylic acid, anhydride** offer insights into its expected behavior in different solvents.

Property	Value	Reference
CAS Registry Number	615-08-7	[1] [2] [3]
Molecular Formula	C ₁₀ H ₆ O ₅	[2]
Molecular Weight	206.15 g/mol	[1] [2]
Melting Point	55-59 °C	[2]
Boiling Point	200 °C (at 20 Torr)	[2]
Density (Predicted)	1.353±0.06 g/cm ³	[2]

The presence of the anhydride functional group suggests that it will be reactive towards nucleophilic solvents, particularly water and alcohols, leading to hydrolysis and the formation of 2-furancarboxylic acid. This reactivity should be a key consideration when selecting solvents for non-reactive applications.

Solubility of 2-Furancarboxylic Acid

Due to the limited data on the anhydride, the solubility of its parent compound, 2-furancarboxylic acid, is presented here as a proxy and for comparative purposes. 2-Furancarboxylic acid is an organic compound commonly used as a preservative and flavoring agent in food products.[\[4\]](#)

Quantitative Solubility Data for 2-Furancarboxylic Acid

The solubility of 2-furancarboxylic acid has been determined in various solvents.

Solvent	Solubility (mg/mL)	Temperature (°C)	Reference
Water	37.1	15	[5]
Ethanol	~100	Not Specified	[6]
Dimethyl Sulfoxide (DMSO)	~10	Not Specified	[6]
Dimethylformamide (DMF)	~15	Not Specified	[6]
Phosphate Buffered Saline (PBS, pH 7.2)	~1	Not Specified	[6]

Note: The data for Ethanol, DMSO, and DMF are for a related compound, 5-Hydroxymethyl-2-furancarboxylic acid, and are included to provide a broader understanding of the solubility of furan-based carboxylic acids.

Experimental Protocols for Solubility Determination

A general experimental protocol for determining the solubility of a compound like **2-furancarboxylic acid, anhydride** involves the gravimetric method or a static analytical method.[7]

Gravimetric Method

- **Sample Preparation and Equilibration:** An excess amount of the solid compound is added to a known volume of the selected solvent in a sealed, temperature-controlled vessel.[7] The mixture is agitated (e.g., stirred or shaken) in a thermostatic bath for a sufficient duration to ensure the solution reaches saturation.[7]
- **Phase Separation:** The agitation is ceased, and the undissolved solid is allowed to sediment. [7]
- **Sample Analysis:** A known mass of the clear, saturated supernatant is carefully transferred to a pre-weighed container. The solvent is then removed under controlled conditions, such as through evaporation in a vacuum oven. The mass of the remaining solid solute is determined.[7]

- **Calculation:** The solubility is calculated as the mass of the dissolved solid per volume or mass of the solvent.

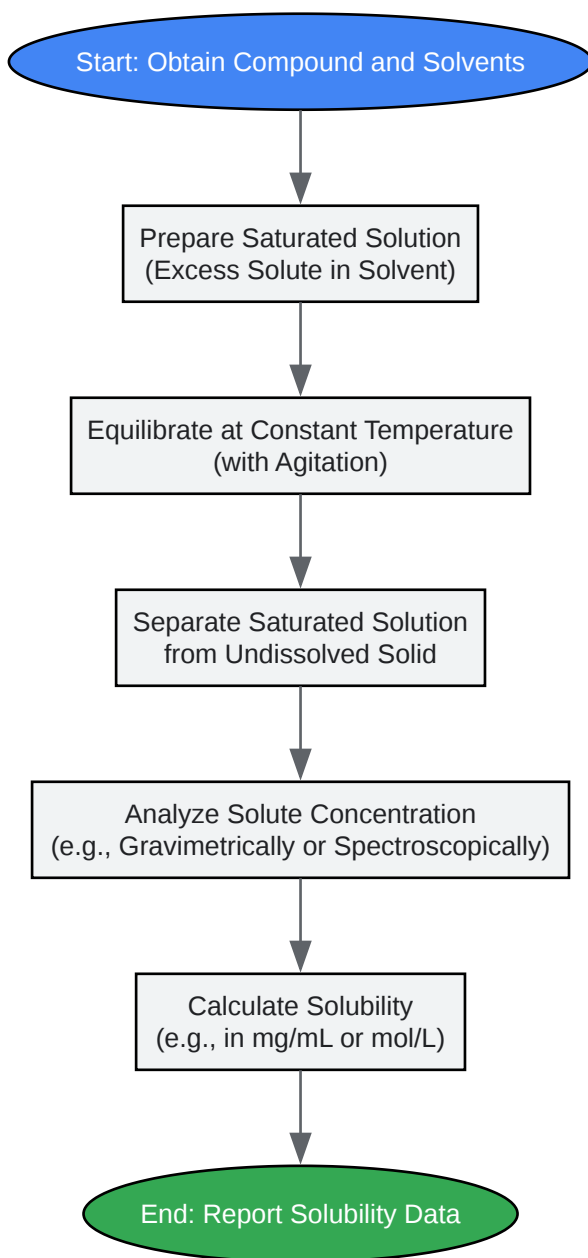
Qualitative Solubility Tests

For a rapid assessment of solubility in different solvent classes, a qualitative solubility scheme can be employed.

- **Water Solubility:** Add approximately 25 mg of the compound to 0.75 mL of water in a test tube. Shake vigorously. If the compound dissolves, its solubility in ether can be tested to further classify it.[\[8\]](#)
- **5% Sodium Bicarbonate (NaHCO_3) Solution:** If the compound is water-insoluble, add it to a 5% NaHCO_3 solution. Effervescence (release of CO_2 gas) and dissolution indicate the presence of a carboxylic acid.[\[9\]](#)
- **5% Sodium Hydroxide (NaOH) Solution:** If the compound is insoluble in NaHCO_3 , its solubility in 5% NaOH is tested. Solubility in NaOH suggests a weakly acidic compound, such as a phenol.[\[9\]](#)
- **5% Hydrochloric Acid (HCl) Solution:** If the compound is insoluble in basic solutions, its solubility in 5% HCl is determined. Solubility in acid indicates a basic compound, such as an amine.[\[8\]](#)[\[9\]](#)
- **Concentrated Sulfuric Acid (H_2SO_4):** For compounds insoluble in the above, solubility in cold, concentrated H_2SO_4 can be tested. Dissolution, often accompanied by a color change, suggests the presence of neutral compounds containing oxygen, nitrogen, or sulfur, or compounds that can be sulfonated.[\[9\]](#)

Visualizing the Experimental Workflow

The following diagram illustrates a general workflow for determining the solubility of a chemical compound.



[Click to download full resolution via product page](#)

Caption: General workflow for the experimental determination of solubility.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2-Furancarboxylic acid, anhydride | 615-08-7 | Benchchem [benchchem.com]
- 2. Page loading... [guidechem.com]
- 3. 2-Furancarboxylic acid, anhydride | 615-08-7 [chemicalbook.com]
- 4. 2-Furoic acid - Wikipedia [en.wikipedia.org]
- 5. 2-Furancarboxylic acid | C₅H₄O₃ | CID 6919 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. cdn.caymanchem.com [cdn.caymanchem.com]
- 7. benchchem.com [benchchem.com]
- 8. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
- 9. www1.udel.edu [www1.udel.edu]
- To cite this document: BenchChem. [solubility of 2-Furancarboxylic acid, anhydride in common solvents]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3054667#solubility-of-2-furancarboxylic-acid-anhydride-in-common-solvents]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com